

# ABCVA solubility in water and organic solvents

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## Compound Focus: 4,4'-Azobis(4-cyanovaleric acid)

CAS No.: 2638-94-0

Cat. No.: S590686

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## Chemical Profile and Solubility of ABCVA

ABCVA is a free radical initiator crucial in polymer synthesis, particularly in reversible addition-fragmentation chain transfer (RAFT) polymerization. Its key properties are summarized in the table below [1] [2].

Property	Description
IUPAC Name	4,4'-[(E)-Diazenediyl]bis(4-cyanopentanoic acid) [1]
CAS Number	2638-94-0 [2]
Molecular Formula	$C_{12}H_{16}N_4O_4$ [1] [2]
Molar Mass	280.28 $g \cdot mol^{-1}$ [1] [2]
Physical Form	White crystalline powder [1]
Melting Point	118 - 125 °C [1]
General Solubility	Highly soluble in water and organic solvents [2]

## Experimental Methods for Solubility Determination

For researchers requiring precise, quantitative solubility data, the following established experimental protocols can be used.

## Shake Flask Method

The shake flask method is the primary and most accurate technique for determining equilibrium solubility [3].

- **Principle:** The solute is added to a solvent in excess and agitated until a saturated solution is achieved, meaning equilibrium is reached between the dissolved and undissolved substance [3].
- **Procedure:**
  - Place a known volume of solvent in a sealed container and maintain it at a constant temperature (e.g., 4°C for stability or 37°C for biopharmaceutical relevance) [3].
  - Add an excess amount of the pure solute (ABCVA) to the solvent [3].
  - Agitate the mixture vigorously for a sufficient time to reach saturation [3].
  - After equilibrium is achieved, separate the saturated solution from the undissolved solute, typically by filtration or centrifugation [3].
  - Analyze the concentration of the solute in the saturated solution using a reliable analytical method [3].
- **Key Considerations:**
  - The solvent and solute must be of high purity [3].
  - The method for separating the saturated solution from the solid must be effective [3].
  - Temperature must be tightly controlled throughout the experiment [3].

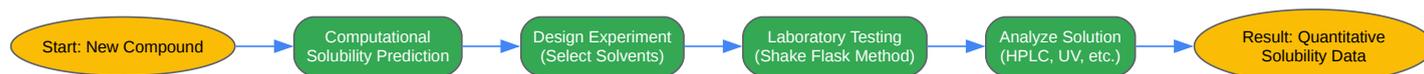
## Analytical Techniques

After obtaining a saturated solution via the shake flask method, the solute concentration is quantified using techniques like [3]:

- **High-Performance Liquid Chromatography (HPLC):** Offers high sensitivity and specificity by separating the drug from impurities or degradation products [3].
- **UV-Vis Spectroscopy:** A direct method for analyzing aqueous samples if the solute has a characteristic chromophore [3].

## Modern Workflow for Solubility Prediction and Testing

For developing new compounds, a modern workflow that combines computational prediction with experimental validation is highly efficient. The following diagram illustrates this integrated approach.



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Research workflow for solubility determination.

A significant modern tool is the **FastSolv** model, a freely available machine learning model developed by MIT researchers. It predicts how well a molecule will dissolve in hundreds of organic solvents, helping to identify optimal and potentially less hazardous solvents early in the drug discovery and synthesis planning process [4].

## Key Takeaways

- **General Solubility:** ABCVA is documented as **highly soluble in water and organic solvents**, making it versatile for various polymerization reactions [2].
- **Quantitative Data:** For precise numerical data, you will need to perform laboratory experiments using the **shake flask method** [3].
- **Modern Methods:** Machine learning models like **FastSolv** can significantly accelerate solvent selection by providing accurate solubility predictions before lab work begins [4].

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## References

1. 4,4'-Azobis(4-cyanopentanoic acid) - Wikipedia [en.m.wikipedia.org]
2. 4,4'-Azobis(4-cyanovaleric acid) | CAS 2638-94-0 | SCBT - Santa Cruz... [scbt.com]

3. methods.pptx | Chemistry | Science solubility experimental [slideshare.net]

4. Freely available model predicts how molecules will dissolve in different... [phys.org]

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